

# Solubility and stability of Diethylaminoethoxy-ethyl chloride in different solvents

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## Compound of Interest

Compound Name: Diethylaminoethoxy-ethyl chloride

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An In-depth Technical Guide on the Solubility and Stability of 2-(Diethylamino)ethyl Chloride Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

## Introduction

2-(Diethylamino)ethyl chloride hydrochloride (DEAE-Cl·HCl), also known as 2-Chloro-N,N-diethylethylamine hydrochloride, is a crucial intermediate in the synthesis of a variety of pharmaceuticals and other specialty chemicals. Its utility is widespread, finding application as a precursor for compounds such as the antiarrhythmic drug amiodarone, the vasodilator naftidrofuryl, and the antihistamine flurazepam. The efficiency of synthetic routes and the purity of the final products are intrinsically linked to the solubility and stability of this reagent. This technical guide provides a comprehensive overview of the solubility of 2-(Diethylamino)ethyl chloride hydrochloride in various solvents and its stability under different environmental conditions.

## Chemical Properties

Property	Value
Chemical Name	2-(Diethylamino)ethyl chloride hydrochloride
Synonyms	2-Chloro-N,N-diethylethylamine hydrochloride, N-(2-Chloroethyl)diethylamine hydrochloride
CAS Number	869-24-9
Molecular Formula	C6H15Cl2N
Molecular Weight	172.1 g/mol
Appearance	White to off-white or beige crystalline powder
Melting Point	208-212 °C

## Solubility Data

The solubility of 2-(Diethylamino)ethyl chloride hydrochloride is a critical parameter for its use in various reaction media. As a hydrochloride salt, it exhibits high polarity, which dictates its solubility profile.

Table 1: Quantitative Solubility of 2-(Diethylamino)ethyl Chloride Hydrochloride

Solvent	Solubility	Temperature (°C)
Water	2000 g/L[1][2]	20
Methanol	0.1 g/mL[2][3]	Not Specified

### Qualitative Solubility:

- Ethanol: Soluble[3][4]
- Acetone: Slightly soluble[4]
- Chloroform: Soluble
- Diethyl ether: Insoluble

The high solubility in water and polar protic solvents like ethanol is attributed to the ionic nature of the hydrochloride salt and the potential for hydrogen bonding. Its limited solubility in less polar organic solvents is also consistent with its salt character.

## Stability Profile

The stability of 2-(Diethylamino)ethyl chloride hydrochloride is influenced by several factors, including moisture, temperature, pH, and the presence of incompatible substances.

### Key Stability Considerations:

- **Hygroscopicity:** The compound is hygroscopic and sensitive to moisture[2][5][6]. Absorption of water can lead to degradation. It is recommended to store it under an inert atmosphere in a cool, dry place[5].
- **Thermal Decomposition:** When heated, 2-(Diethylamino)ethyl chloride hydrochloride can decompose, releasing hazardous substances such as nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride (HCl) gas[5].
- **Incompatible Materials:** It should be kept away from strong oxidizing agents and strong bases[5]. Contact with strong bases will deprotonate the amine, leading to the formation of the free base, which has its own stability characteristics.
- **Aqueous Solution Stability:** While the hydrochloride salt is stable in acidic to neutral aqueous solutions under recommended storage conditions, the free base form is known to undergo intramolecular cyclization. This reaction forms a highly reactive aziridinium ion. Although specific kinetic data for the diethyl derivative is not readily available, the analogous N,N-dimethylaminoethyl chloride is known to completely cyclize within two hours in a basic aqueous solution[7]. This reactivity is a critical consideration in synthetic applications, particularly when the reaction is performed under basic conditions.

## Experimental Protocols

The following are generalized experimental protocols for determining the solubility and stability of compounds like 2-(Diethylamino)ethyl chloride hydrochloride.

## Protocol for Solubility Determination (Shake-Flask Method)

- **Preparation:** Add an excess amount of 2-(Diethylamino)ethyl chloride hydrochloride to a known volume of the selected solvent in a sealed, thermostated vessel.
- **Equilibration:** Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the undissolved solid to settle. If necessary, centrifuge or filter the suspension to separate the saturated solution from the excess solid.
- **Quantification:** Accurately withdraw a known volume of the saturated supernatant. Dilute the aliquot with a suitable solvent and quantify the concentration of 2-(Diethylamino)ethyl chloride hydrochloride using a validated analytical method, such as HPLC-UV or a specific titration method.
- **Calculation:** Calculate the solubility in the desired units (e.g., g/L or mg/mL) from the measured concentration and the dilution factor.

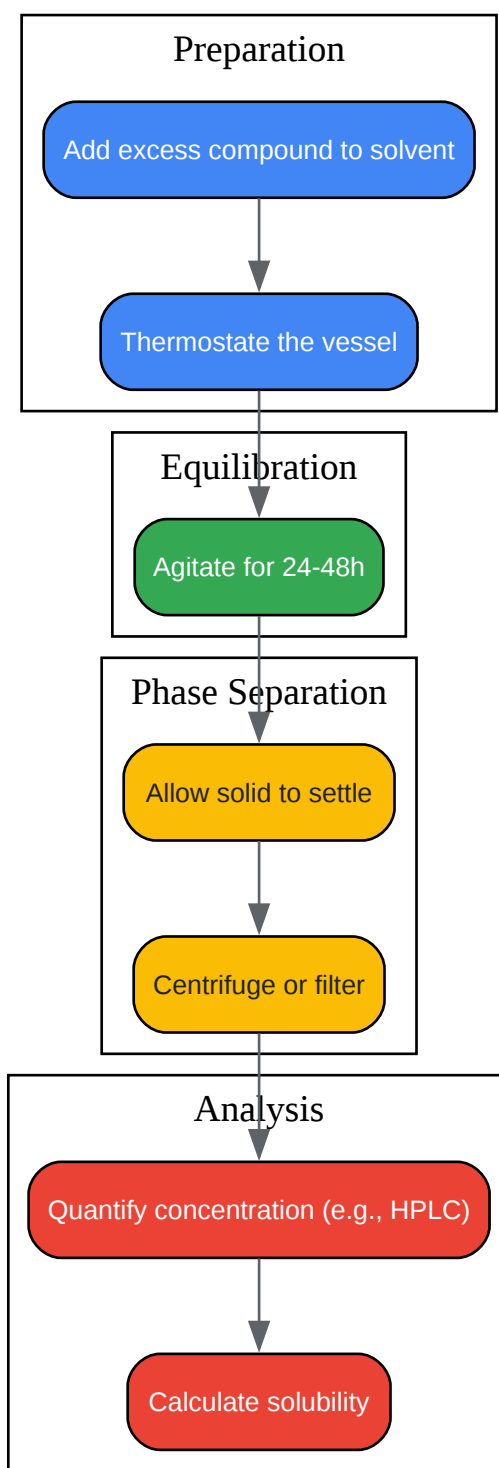
## Protocol for Stability Assessment (Forced Degradation Study)

- **Sample Preparation:** Prepare solutions of 2-(Diethylamino)ethyl chloride hydrochloride in relevant solvents (e.g., water at different pH values, organic solvents).
- **Stress Conditions:** Expose the solutions to various stress conditions, including:
  - **Thermal Stress:** Elevated temperatures (e.g., 40°C, 60°C, 80°C).
  - **Photostability:** Exposure to UV and visible light.
  - **pH Stress:** Incubation in acidic (e.g., 0.1 M HCl), neutral (e.g., water), and basic (e.g., 0.1 M NaOH) solutions.
  - **Oxidative Stress:** Addition of an oxidizing agent (e.g., hydrogen peroxide).

- **Time Points:** Withdraw aliquots of the stressed samples at predetermined time intervals (e.g., 0, 2, 4, 8, 24, 48 hours).
- **Analysis:** Analyze the samples using a stability-indicating HPLC method capable of separating the parent compound from its degradation products.
- **Data Evaluation:** Determine the rate of degradation and identify the major degradation products.

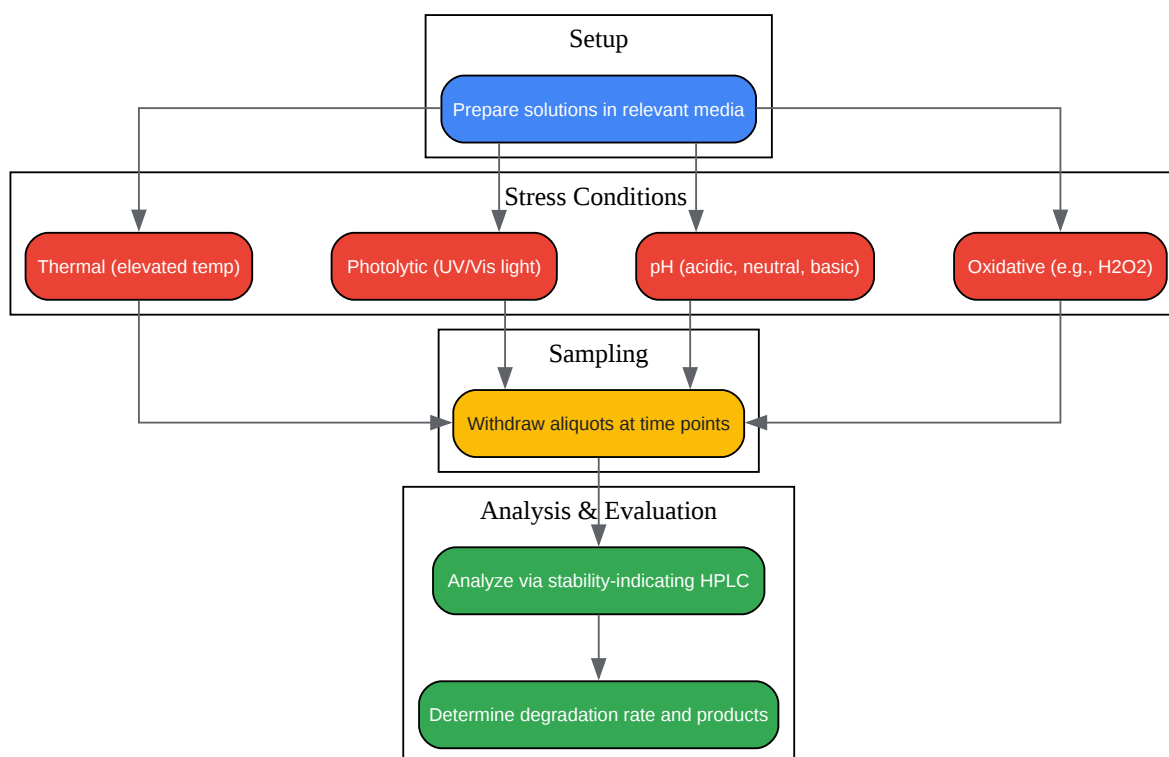
## Visualized Workflows and Relationships

The following diagrams illustrate the logical workflow for assessing the solubility and stability of a chemical compound.



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Caption: Workflow for Solubility Determination.



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Caption: Workflow for Stability Assessment.

## Conclusion

2-(Diethylamino)ethyl chloride hydrochloride is a highly water-soluble compound with good solubility in polar organic solvents. Its stability is primarily compromised by moisture and high temperatures. A key feature of its chemical behavior, particularly of its free base form, is the propensity to cyclize into a reactive aziridinium ion in aqueous solutions. A thorough understanding of these solubility and stability characteristics is essential for the effective use of this important chemical intermediate in research and development.

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## References

- 1. 2-Diethylaminoethylchloride hydrochloride(869-24-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 2-Chloro-N,N-diethylethanamine hydrochloride | lookchem [lookchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. chembk.com [chembk.com]
- 5. fishersci.com [fishersci.com]
- 6. cymitquimica.com [cymitquimica.com]
- 7. lib3.dss.go.th [lib3.dss.go.th]
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